

# An In-depth Technical Guide to Ethyl-N-(4-chlorophenyl)formimidate

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: **Ethyl-N-(4-chlorophenyl)formimidate** is a chemical for which a specific CAS number is not readily available in common chemical databases. This suggests that it is not a widely studied or commercially available compound. The following technical guide has been compiled based on the known chemistry, synthesis, and biological activities of closely related N-aryl formimidates and formamidines. The experimental protocols and data presented are based on analogous compounds and should be adapted and verified experimentally.

## **Chemical Identity and Properties**

**Ethyl-N-(4-chlorophenyl)formimidate** is an organic compound belonging to the class of formimidates. It is the ethyl ester of N-(4-chlorophenyl)formimidic acid.

#### Structure:

Table 1: Physicochemical Properties of **Ethyl-N-(4-chlorophenyl)formimidate** (Estimated)



Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>10</sub> CINO	Calculated
Molecular Weight	183.63 g/mol	Calculated
Appearance	Expected to be a liquid or low- melting solid	Analogy
Boiling Point	Not determined	-
Solubility	Expected to be soluble in organic solvents	Analogy

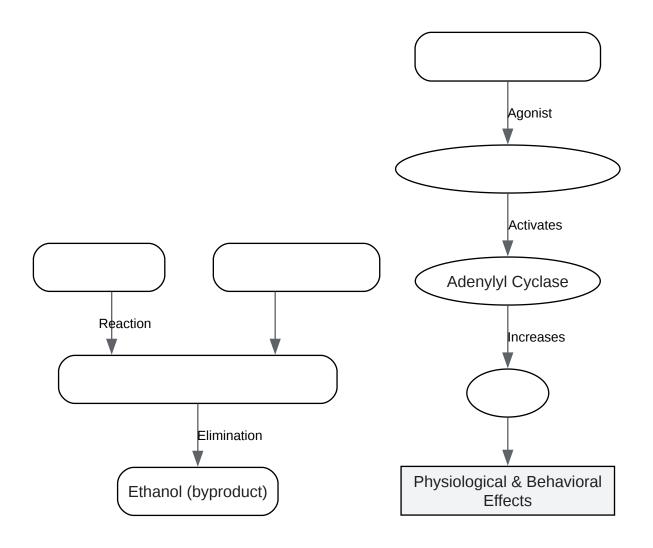
## Synthesis of Ethyl-N-(4-chlorophenyl)formimidate

The most common and direct method for the synthesis of ethyl N-arylformimidates is the reaction of an aniline with triethyl orthoformate, often with acid catalysis.[1]

Proposed Synthetic Pathway:

The synthesis of **ethyl-N-(4-chlorophenyl)formimidate** can be achieved by the reaction of 4-chloroaniline with triethyl orthoformate. This reaction typically proceeds with the elimination of two equivalents of ethanol.





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## References

- 1. researchgate.net [researchgate.net]
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